

# Neopentyl Formate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Neopentyl formate

CAS No.: 23361-67-3

Cat. No.: B14709596

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This technical guide provides an in-depth analysis of **neopentyl formate**, a formate ester recognized for its unique structural characteristics and applications in organic synthesis. The significant steric hindrance provided by the neopentyl group imparts considerable stability to this molecule, making it a subject of interest for investigating reaction mechanisms and as a stable building block in complex molecular architectures.

## Core Molecular and Physical Properties

**Neopentyl formate**, with the IUPAC name 2,2-dimethylpropyl formate, is the ester formed from neopentyl alcohol and formic acid.<sup>[1][2]</sup> Its chemical formula is C<sub>6</sub>H<sub>12</sub>O<sub>2</sub> and it has a molecular weight of 116.16 g/mol.<sup>[2][3][4]</sup> The defining feature of **neopentyl formate** is the bulky neopentyl group, which sterically shields the carbonyl carbon. This structure slows the rate of nucleophilic attack, such as hydrolysis, when compared to less hindered esters, granting it enhanced stability.<sup>[1][2]</sup>

| Property                  | Value   | Source       |
|---------------------------|---|--------------|
| Molecular Formula         | C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>                                     | [1][2][3][4] |
| Molecular Weight          | 116.16 g/mol  | [1][2][3][4] |
| IUPAC Name                | 2,2-dimethylpropyl formate  | [1][3]       |
| CAS Number                | 23361-67-3  | [1]          |
| Synonyms                  | Neopentyl methanoate, NSC-932   | [1][3]       |
| Solubility                | Sparingly soluble in water; miscible with ethanol, diethyl ether, and chloroform. | [1]          |
| Computed Boiling Point    | 123-124 °C (for isomer isopentyl formate)   | [5]          |
| Computed Density          | 0.859 g/mL at 25 °C (for isomer isopentyl formate)                                | [5]          |
| Computed Refractive Index | n <sub>20/D</sub> 1.397 (for isomer isopentyl formate)                            | [5]          |

## Synthesis of Neopentyl Formate via Fischer Esterification

The primary method for synthesizing **neopentyl formate** is through the direct Fischer esterification of neopentyl alcohol with formic acid, utilizing an acid catalyst such as sulfuric acid or p-toluenesulfonic acid.[2][6] The reaction is reversible and is typically driven towards the product by using an excess of one reactant or by removing water as it forms.[6]

### Experimental Protocol

Objective: To synthesize **neopentyl formate** from neopentyl alcohol and formic acid.

Materials:

- Neopentyl alcohol (2,2-dimethyl-1-propanol)

- Formic acid ( $\geq 95\%$ )
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Diethyl ether
- 5% aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

#### Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Distillation apparatus
- Magnetic stirrer and stir bar

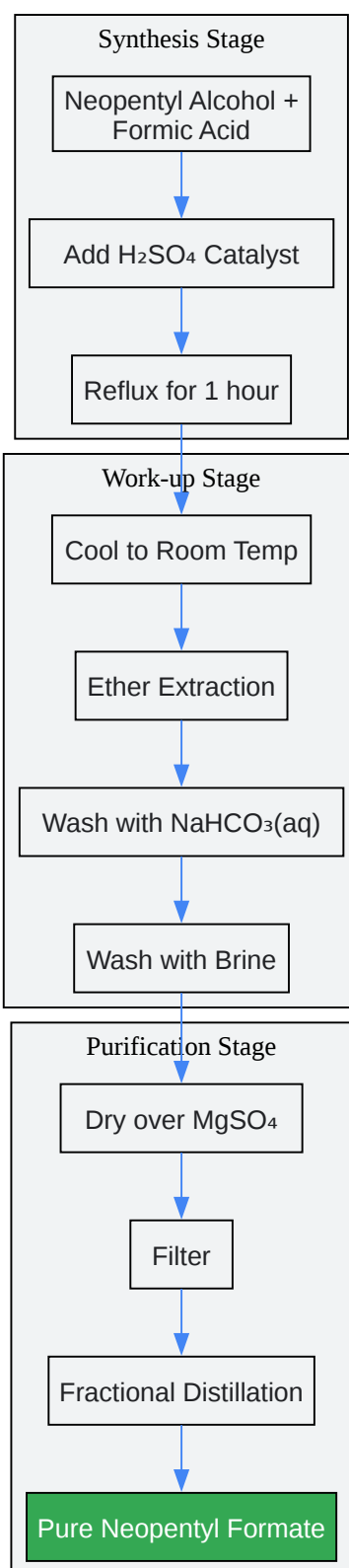
#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine neopentyl alcohol and a molar excess of formic acid.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount (e.g., 5 drops) of concentrated sulfuric acid to the mixture while stirring.<sup>[7]</sup>
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle.<sup>[7][8]</sup> Allow the reaction to reflux for approximately one hour to drive the esterification to completion.<sup>[8][9]</sup>

- Cooling: After the reflux period, remove the heating mantle and allow the reaction mixture to cool to room temperature.
- Work-up and Extraction:
  - Transfer the cooled mixture to a separatory funnel.
  - Add diethyl ether to dissolve the organic components and then add water to wash the mixture.<sup>[7][8]</sup>
  - Separate and discard the lower aqueous layer.
  - Wash the organic layer sequentially with 5% aqueous sodium bicarbonate solution to neutralize any remaining acid (venting frequently to release CO<sub>2</sub> produced), followed by a wash with brine to remove residual water and inorganic salts.<sup>[7][8]</sup>
- Drying: Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate or sodium sulfate.<sup>[7]</sup>
- Purification:
  - Decant or filter the dried solution to remove the drying agent.
  - Purify the crude **neopentyl formate** by fractional distillation to separate it from any unreacted starting materials and byproducts.<sup>[1]</sup>

## Synthesis and Purification Workflow

The following diagram illustrates the key stages in the synthesis and purification of **neopentyl formate**.



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Caption: Workflow for **Neopentyl Formate** Synthesis.

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